

Application Notes and Protocols for Mycro2: A c-Myc Inhibitor

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

c-Myc is a transcription factor that plays a pivotal role in regulating cell growth, proliferation, and apoptosis.[1] It functions by forming a heterodimer with its partner protein, Max, which then binds to E-box sequences in the promoter regions of target genes to activate their transcription. [2] Dysregulation of c-Myc is a hallmark of many human cancers, making it a prime target for therapeutic intervention. **Mycro2** is a cell-permeable small molecule inhibitor that specifically targets the c-Myc/Max protein-protein interaction and their subsequent binding to DNA, thereby inhibiting c-Myc-dependent cellular processes.

Mechanism of Action

Mycro2 is a pyrazolopyrimidine-carboxamide that selectively inhibits the DNA binding activity of the c-Myc/Max heterodimer.[3] Its primary mechanism of action is the prevention of the c-Myc/Max heterodimer formation.[3] This disruption prevents the transcriptional activation of c-Myc target genes, leading to the inhibition of c-Myc-dependent cell proliferation and oncogenic transformation.[2]

Quantitative Data Summary

The following tables summarize the quantitative data for **Mycro2**'s inhibitory activities.



Table 1: In Vitro Inhibitory Activity of Mycro2

Parameter	IC50 Value	Description	
c-Myc/Max DNA Binding Inhibition	23 μΜ	Concentration required to inhibit 50% of the c-Myc/Max dimer's DNA binding activity.[2] [3][4]	
Max/Max Homodimer DNA Binding Inhibition	54 μΜ	Concentration required to inhibit 50% of the Max/Max homodimer's DNA binding activity.[3]	

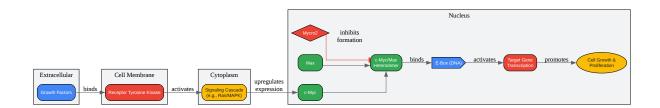
Table 2: Cellular Activity of Mycro2



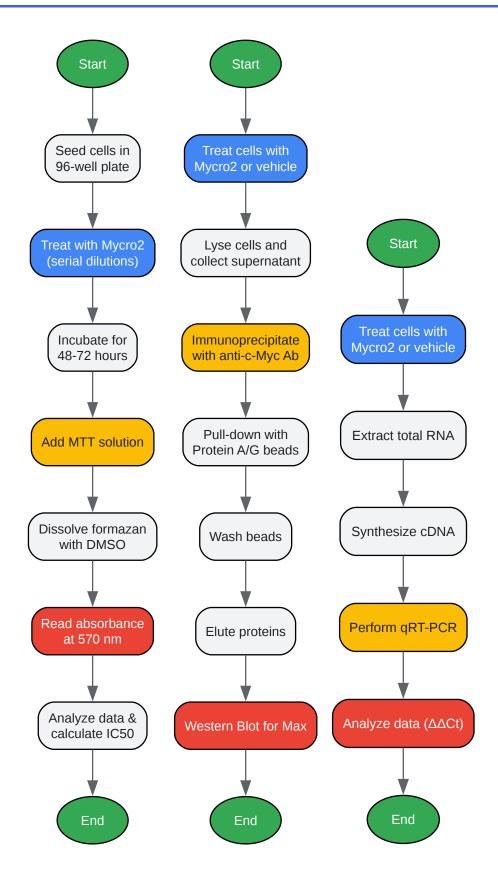
Cell Line	c-Myc Dependence	Effective Concentration	Effect
U-20S	Dependent	10-20 μΜ	Inhibition of cell proliferation.[2][3]
MCF-7	Dependent	10-20 μΜ	Inhibition of cell proliferation.[2][3]
Raji	Dependent	10-20 μΜ	Inhibition of cell proliferation.[2][3]
NIH/3T3	Dependent	10-20 μΜ	Inhibition of cell proliferation.[2]
PC-12	Independent	> 20 μM	No significant inhibition of cell proliferation.[2][3]
Rat1a (c-Myc transformed)	Dependent	15 μΜ	40% inhibition of anchorage-independent colony formation.[3]
Rat1a (v-Src transformed)	Independent	15 μΜ	2% inhibition of anchorage-independent colony formation.[3]

Signaling Pathway Diagram









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- To cite this document: BenchChem. [Application Notes and Protocols for Mycro2: A c-Myc Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677582#using-mycro2-to-inhibit-c-myc-dependent-cell-growth]

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